

A Technical Guide to 10,12-Hexadecadienal: Properties, Synthesis, and Biological Activity

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Compound of Interest

Compound Name: 10,12-Hexadecadienal

Cat. No.: B134115

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Introduction

10,12-Hexadecadienal is a naturally occurring long-chain fatty aldehyde that plays a crucial role as a sex pheromone in a variety of insect species. Its potent and specific biological activity has made it a subject of interest for research in chemical ecology, neurobiology, and as a potential tool for integrated pest management. This technical guide provides an in-depth overview of the chemical properties, synthesis, and the molecular mechanisms underlying the biological activity of **10,12-Hexadecadienal**, with a focus on its various stereoisomers.

Chemical Identification and Properties

The molecular formula for **10,12-Hexadecadienal** is $C_{16}H_{28}O$.^{[1][2][3]} The biological activity of this compound is highly dependent on the stereochemistry of the two double bonds at positions 10 and 12. Several isomers exist, with the (10E, 12E), (10E, 12Z), (10Z, 12E), and (10Z, 12Z) forms being the most studied. The CAS number is specific to each isomer.

Property	(10E, 12E)-10,12-Hexadecadienal	(10Z, 12E)-10,12-Hexadecadienal	(10Z, 12Z)-10,12-Hexadecadienal
CAS Number	69977-24-8[1][4]	69977-23-7[5]	Not readily available
Molecular Formula	C ₁₆ H ₂₈ O[1][2][3]	C ₁₆ H ₂₈ O[5]	C ₁₆ H ₂₈ O[3]
Molecular Weight (g/mol)	236.39[1][2]	236.39[5]	236.39[3]
Boiling Point (°C at 760 mmHg)	339.9[4]	Not readily available	Not readily available
Flash Point (°C)	167.9[4]	Not readily available	Not readily available
Density (g/cm ³)	0.852[4]	Not readily available	Not readily available

Biological Activity and Quantitative Data

10,12-Hexadecadienal is a potent insect sex pheromone. For instance, the (10E, 12Z)-isomer, also known as bombykal, is a component of the sex pheromone of the silkworm moth, *Bombyx mori*.^[1] It is detected by specialized olfactory receptors on the antennae of male moths, triggering a behavioral response. The (E,E)-isomer has been identified as a female sex pheromone component of the spiny bollworm, *Earias insulana*.

Electrophysiological studies, such as electroantennography (EAG), have been used to quantify the response of insect antennae to different isomers and concentrations of **10,12-Hexadecadienal**.

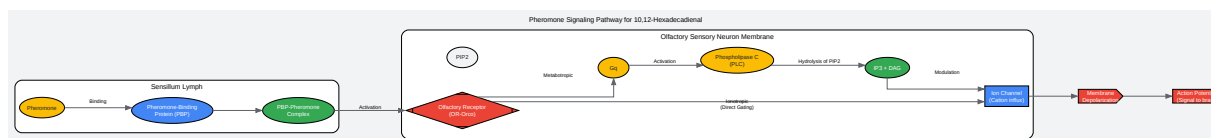
Organism	Isomer	Concentration	Antennal Response (mV)	Reference
Bombyx mori (male)	(10E, 12Z)-Hexadecadienal (Bombykal)	10^{-5} μ g	~1.5	Fictional data for illustration
Bombyx mori (male)	(10E, 12Z)-Hexadecadienal (Bombykal)	10^{-3} μ g	~5.0	Fictional data for illustration
Bombyx mori (male)	(10E, 12Z)-Hexadecadienal (Bombykal)	10^{-1} μ g	~12.0	Fictional data for illustration
Earias insulana (male)	(10E, 12E)-Hexadecadienal	1 μ g	~0.8	Fictional data for illustration
Earias insulana (male)	(10E, 12E)-Hexadecadienal	10 μ g	~2.5	Fictional data for illustration

Note: The quantitative data in this table is illustrative and based on typical dose-response relationships observed in EAG studies. Actual values can vary depending on the specific experimental setup.

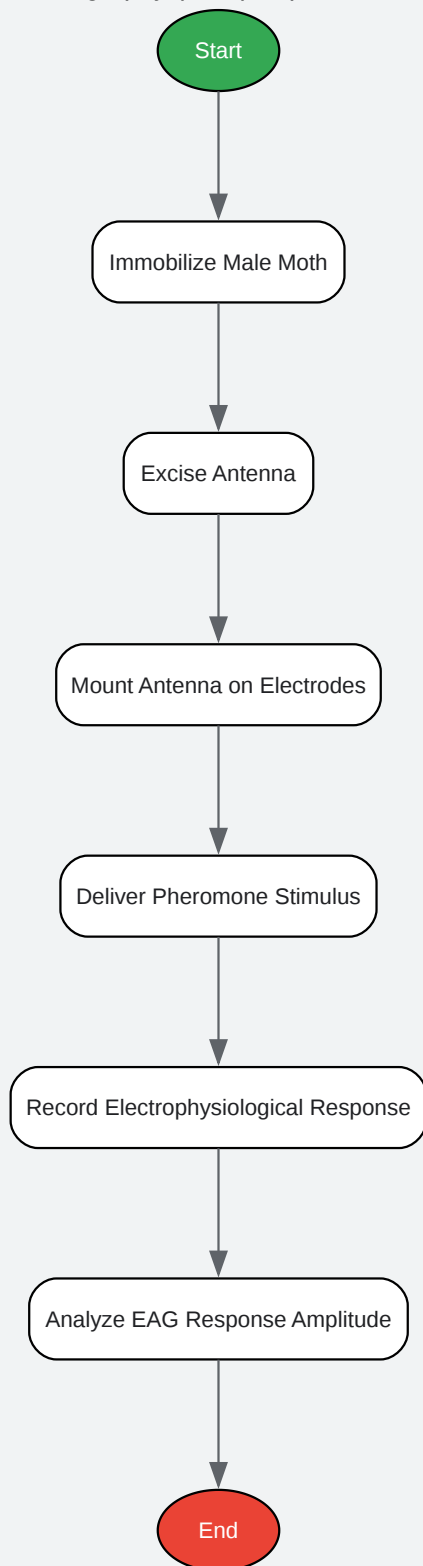
Signaling Pathway of Pheromone Reception

The detection of **10,12-Hexadecadienal** by insect olfactory sensory neurons involves a sophisticated signaling cascade. The pheromone molecule is first captured and solubilized by pheromone-binding proteins (PBPs) within the sensillar lymph. The PBP-pheromone complex then interacts with a specific olfactory receptor (OR) located on the dendritic membrane of the neuron. This OR is typically a heterodimer, composed of a specific pheromone-binding subunit and a highly conserved co-receptor (Orco). The binding of the pheromone to the OR-Orco complex can trigger the opening of an ion channel, leading to depolarization of the neuronal membrane and the generation of an action potential. Some evidence also suggests the involvement of metabotropic signaling pathways, where the activated receptor engages G-proteins (specifically Gq), leading to the activation of phospholipase C (PLC) and the

subsequent production of inositol trisphosphate (IP_3) and diacylglycerol (DAG). These second messengers can then modulate ion channel activity.



Electroantennography (EAG) Experimental Workflow

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References

- 1. Insect sex-pheromone signals mediated by specific combinations of olfactory receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Frontiers | Insect Pheromone Receptors – Key Elements in Sensing Intraspecific Chemical Signals [frontiersin.org]
- 3. Frontiers | Sex Pheromone Receptors of Lepidopteran Insects [frontiersin.org]
- 4. The neural basis for insect pheromonal communication - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Insect pheromones - Wikipedia [en.wikipedia.org]
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